

scaling up 2-Bromo-1-octene production

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Compound Focus: 2-Bromo-1-octene

CAS No.: 13249-60-0

Cat. No.: S763700

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Chemical Data & Procurement

The table below summarizes the key identifiers and physical properties of **2-Bromo-1-octene** from chemical databases [1] [2].

Property	Value
CAS Number	13249-60-0 [1] [2]
Molecular Formula	C ₈ H ₁₅ Br [1] [2]
Molecular Weight	191.11 g/mol [1] [2]
Density	1.133 g/cm ³ [1]
Boiling Point	183.9°C (at 760 mmHg) [1]
Vapour Pressure	1.028 mmHg at 25°C [1]

Commercial suppliers offer the compound in various purities and quantities. The prices can vary significantly, so direct comparison is advised [2].

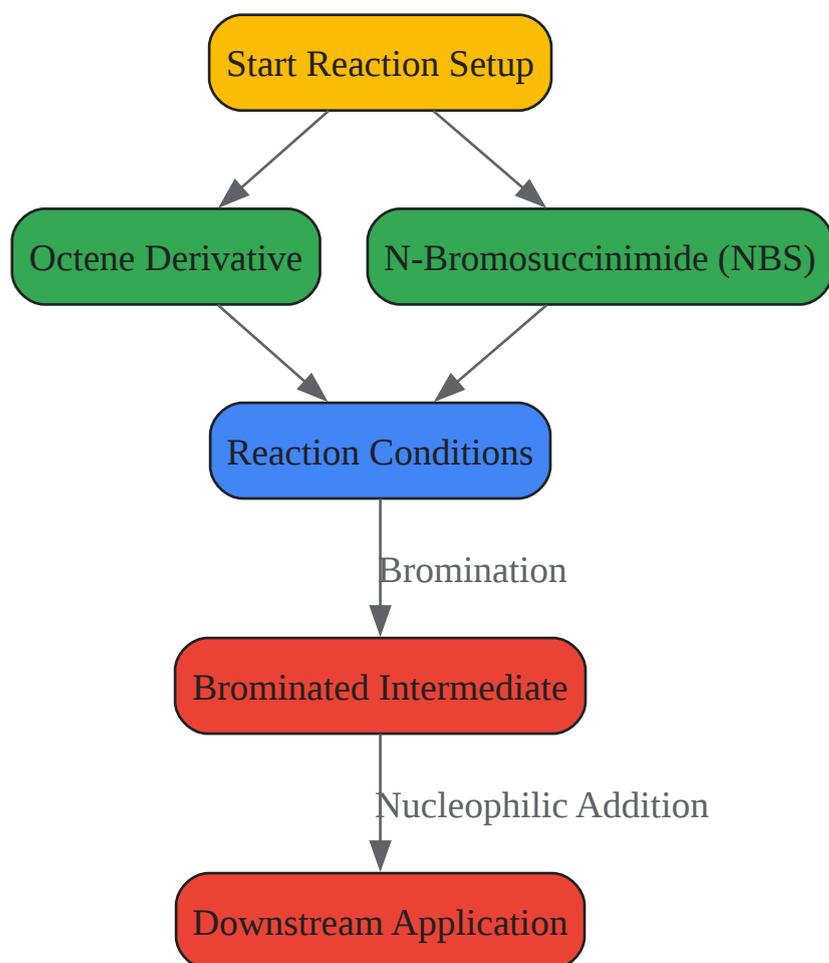
Supplier	Purity	Quantity	Price (USD)
Rieke Metals	97%	1g	\$391 [2]
Matrix Scientific	95%	1g	\$415 [2]
American Custom Chemicals	95%	1g	\$958.07 [2]

Insights on Bromination Reagents and Techniques

While a direct synthesis protocol for **2-Bromo-1-octene** was not found, recent scientific literature provides context on modern bromination methods that your users may employ.

- **N-Bromoamide Reagents:** Reagents like N-bromosuccinimide (NBS) are commonly preferred over molecular bromine because they are safer and easier to handle [3]. The general mechanism for alkene bromofunctionalization involves the formation of a bromonium ion intermediate, which is then opened by a nucleophile [3].
- **Example from Recent Research:** A 2025 study used NBS to brominate 1,3-diketones, which subsequently reacted with 2-mercaptobenzimidazole. The reaction pathway and product structure were highly dependent on the conditions (e.g., solvent-free vs. visible-light irradiation), highlighting the importance of controlling reaction parameters [4].

The following diagram outlines the general experimental workflow for such a bromination and derivatization process.



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Potential FAQs for a Technical Support Center

Based on the gathered information and common challenges in chemical synthesis, here are some suggested FAQs.

Q1: What are the key physical properties to note for handling and storing 2-Bromo-1-octene?

- **A:** It is a dense liquid (1.133 g/cm³) with a relatively high boiling point (~184°C). Its vapour pressure indicates it should be stored in a well-sealed container in a cool, well-ventilated area [1].

Q2: The chemical yield is low or inconsistent. What factors should I investigate?

- **A:** While not specific to this compound, general principles apply:

- **Reaction Conditions:** Precisely control temperature, solvent, and reaction time. Even small changes can significantly impact yield and selectivity [4].
- **Reagent Quality & Handling:** Ensure NBS and other reagents are fresh and stored properly, as they can decompose. Use anhydrous solvents if moisture-sensitive intermediates are involved.
- **Purification:** Develop a reliable purification method (e.g., column chromatography) to effectively separate the product from unreacted starting materials or side products.

Q3: How can I confirm the identity and purity of my synthesized 2-Bromo-1-octene?

- **A:** Standard analytical techniques should be used:
 - **NMR Spectroscopy:** ^1H and ^{13}C NMR are essential for confirming the molecular structure.
 - **Mass Spectrometry (MS):** HRMS can confirm the exact mass of the compound.
 - **Chromatography:** Techniques like GC-FID or HPLC can help assess purity [4].

Recommendations for Further Information

To build a more comprehensive knowledge base, I suggest you:

- **Consult Specialized Databases:** Search by the CAS Number (13249-60-0) in platforms like SciFinder or Reaxys, which are designed for deep chemical literature retrieval.
- **Review Patent Literature:** Patents often contain detailed, scalable synthetic procedures. Searching for "**2-Bromo-1-octene** synthesis" or "preparation" in patent databases could yield direct protocols.

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References

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2. - 2 - Bromo - 1 | 13249-60-0 octene [chemicalbook.com]
3. Recent advances in stereoselective bromofunctionalization of alkenes... [pubs.rsc.org]
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